

Application Notes and Protocols for Z-FA-FMK in Jurkat Cells

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Compound of Interest		
Compound Name:	Z-FA-FMK	
Cat. No.:	B148847	Get Quote

Introduction

Z-FA-FMK (carbobenzoxy-L-phenylalanyl-L-alaninyl-fluoromethylketone) is a cell-permeable, irreversible inhibitor of cathepsins B and L. In the context of apoptosis research, particularly in Jurkat cells, it is often utilized as a negative control for broad-spectrum caspase inhibitors like Z-VAD-FMK. However, **Z-FA-FMK** itself has been shown to inhibit effector caspases (such as caspases-3, -6, and -7) at higher concentrations, thereby blocking the execution phase of apoptosis induced by certain stimuli.[1][2] It does not typically inhibit initiator caspases like caspase-8 or -10.[1][2]

These application notes provide detailed protocols for utilizing **Z-FA-FMK** to study its inhibitory effects on apoptosis in the Jurkat human T-cell leukemia cell line. The protocols cover cell culture, inhibitor treatment, apoptosis induction, and subsequent analysis using flow cytometry and caspase activity assays.

Data Presentation

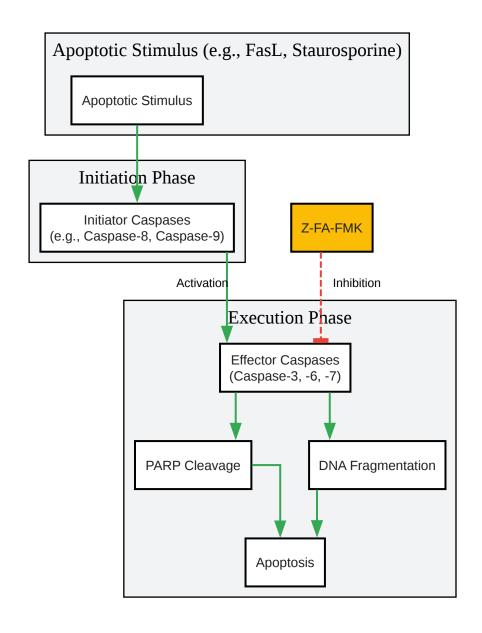
The following table summarizes the quantitative effects of **Z-FA-FMK** on apoptosis and caspase activity in Jurkat cells, as determined by various studies.



Apoptosis Inducer	Z-FA-FMK Concentration (μM)	Assay	Measured Effect	Reference
Anti-Fas Ligand	100	Apoptosis Assay	No significant inhibition of apoptosis	[2]
Retinoid-related molecules (RRMs)	5	DEVDase Activity	Partial inhibition	[1]
Retinoid-related molecules (RRMs)	30	DEVDase Activity	Significant inhibition	[1]
Retinoid-related molecules (RRMs)	100	DEVDase Activity	Strong inhibition	[1]

Signaling Pathway and Experimental Workflow Signaling Pathway of Apoptosis Inhibition by Z-FA-FMK



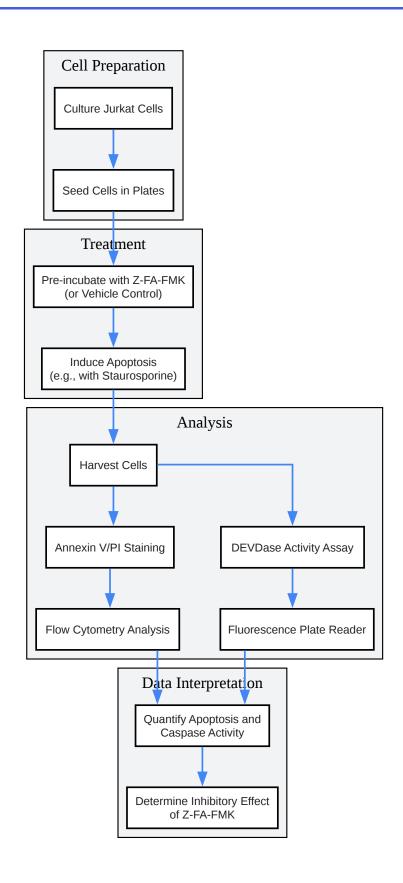


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Caption: Mechanism of **Z-FA-FMK** in the apoptotic signaling cascade.

Experimental Workflow for Assessing Z-FA-FMK Activity





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References

- 1. Z-FA-fmk inhibits effector caspases but not initiator caspases 8 and 10, and demonstrates that novel anticancer retinoid-related molecules induce apoptosis via the intrinsic pathway PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Suppression of human T cell proliferation by the caspase inhibitors, z-VAD-FMK and z-IETD-FMK is independent of their caspase inhibition properties - PMC [pmc.ncbi.nlm.nih.gov]
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